

High-performance liquid chromatography protocol for benzylpenicillin

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Compound of Interest

Compound Name: *Bacbenzylpenicillin*

CAS No.: 37660-97-2

Cat. No.: B1206963

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For Researchers, Scientists, and Drug Development Professionals

This application note provides a detailed protocol for the quantitative analysis of benzylpenicillin using High-Performance Liquid Chromatography (HPLC) with UV detection. The described method is applicable for the determination of benzylpenicillin in various matrices, including pharmaceutical formulations and biological fluids.

Quantitative Data Summary

The following table summarizes the performance characteristics of the HPLC method for benzylpenicillin analysis, compiled from various validated methods.

Parameter	Value	Reference
Linearity Range	0.024 - 0.482 mg/mL	[1]
Correlation Coefficient (r^2)	>0.999	[1]
Limit of Detection (LOD)	0.6 ng	[2]
Limit of Quantification (LOQ)	50 ng/mL	[3][4]
Recovery	> 79.2%	[5]
Relative Standard Deviation (RSD)	< 5%	[6]

Experimental Protocol

This protocol details the necessary reagents, equipment, and steps for the successful quantification of benzylpenicillin.

1. Materials and Reagents

- Benzylpenicillin reference standard
- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Potassium dihydrogen phosphate (analytical grade)
- Orthophosphoric acid (analytical grade)
- Water (HPLC grade or Milli-Q)
- 0.45 μ m syringe filters

2. Equipment

- High-Performance Liquid Chromatography (HPLC) system equipped with:

- Isocratic or gradient pump
- Autosampler
- Column oven
- UV-Vis or Photodiode Array (PDA) detector
- Analytical balance
- pH meter
- Sonicator
- Vortex mixer
- Centrifuge (for biological samples)

3. Chromatographic Conditions

- Column: C18 reversed-phase column (e.g., Spherisorb 5 ODS, 4.6 x 250 mm, 5 µm particle size).[5]
- Mobile Phase: A mixture of acetonitrile and 0.05 M potassium dihydrogen phosphate buffer (pH adjusted to 3.1 with phosphoric acid) in a ratio of 15:85 (v/v).[2]
- Flow Rate: 1.0 mL/min.[2]
- Column Temperature: 40°C.[2]
- Detection Wavelength: 220 nm.[2]
- Injection Volume: 20 µL.
- Run Time: Approximately 10 minutes.

4. Preparation of Standard Solutions

- Stock Standard Solution (1 mg/mL): Accurately weigh 10 mg of benzylpenicillin reference standard and dissolve it in 10 mL of the mobile phase.
- Working Standard Solutions: Prepare a series of working standard solutions by serially diluting the stock standard solution with the mobile phase to achieve concentrations within the expected linear range (e.g., 0.025, 0.05, 0.1, 0.2, 0.4 mg/mL).

5. Sample Preparation

- For Pharmaceutical Formulations (e.g., Injections):
 - Reconstitute the formulation according to the product instructions.
 - Dilute an appropriate volume of the reconstituted solution with the mobile phase to obtain a theoretical benzylpenicillin concentration within the calibration range.
 - Filter the diluted sample through a 0.45 µm syringe filter before injection.[\[3\]](#)
- For Biological Matrices (e.g., Serum/Plasma):
 - To 1 mL of serum or plasma sample, add 2 mL of acetonitrile to precipitate proteins.[\[7\]](#)[\[8\]](#)
 - Vortex the mixture for 1 minute.
 - Centrifuge at 4000 rpm for 10 minutes.
 - Collect the supernatant and evaporate it to dryness under a gentle stream of nitrogen.
 - Reconstitute the residue in 1 mL of the mobile phase.
 - Filter the reconstituted sample through a 0.45 µm syringe filter prior to injection.

6. System Suitability

Before sample analysis, perform at least five replicate injections of a working standard solution. The system is deemed suitable if the relative standard deviation (RSD) for the peak area and retention time is less than 2%.

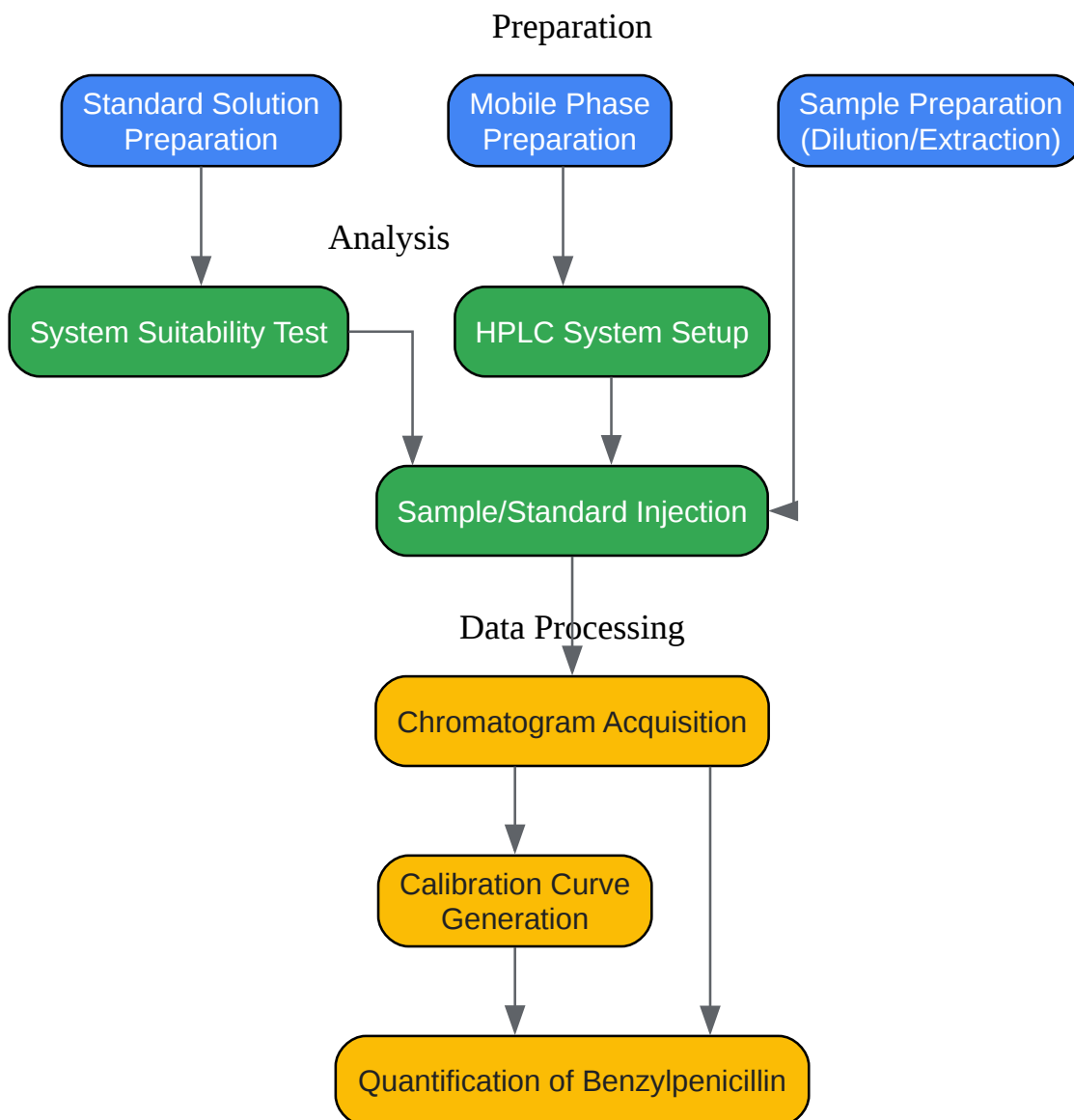
7. Analysis

Inject the prepared standard and sample solutions into the HPLC system. Record the chromatograms and the peak areas.

8. Calculation

Construct a calibration curve by plotting the peak area of the standard solutions against their corresponding concentrations. Determine the concentration of benzylpenicillin in the samples by interpolating their peak areas from the calibration curve.

Experimental Workflow



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Caption: Workflow for Benzylpenicillin HPLC Analysis.

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